

# TWS119 Stock Solution & Solubility Data

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## Compound Focus: Tws119

CAS No.: 601514-19-6

Cat. No.: S007607

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Aspect	Details
Molecular Weight	318.33 g/mol [1] [2] [3]
Recommended Solvent	DMSO [1] [2] [3]
Solubility in DMSO	≥ 31.83 mg/mL (100 mM) [1] to ~64 mg/mL (~201 mM) [3]
Solubility in Water	Insoluble [2] [3]
Solubility in Ethanol	1.59 mg/mL (5 mM) [1] or Insoluble [3]
Typical Stock Concentration	10 mM to 100 mM in DMSO [1] [2]

## Preparation Protocol

Here is a standard method for preparing a 10 mM stock solution, which you can adjust based on your required concentration.

- **Calculate Mass:** Determine the mass of **TWS119** needed. For example, to prepare 1 mL of a 10 mM stock solution, you would need:  $(10 \text{ mM} / 1000) * 1 \text{ mL} * 318.33 \text{ g/mol} = 3.18 \text{ mg}$  of **TWS119**.
- **Weigh Compound:** Accurately weigh out the calculated mass of **TWS119**.
- **Dissolve in DMSO:** Transfer the powder to a suitable vial and add the required volume of pure, anhydrous DMSO to achieve your final concentration and volume (e.g., 1 mL of DMSO for a 10 mM stock from 3.18 mg of powder).

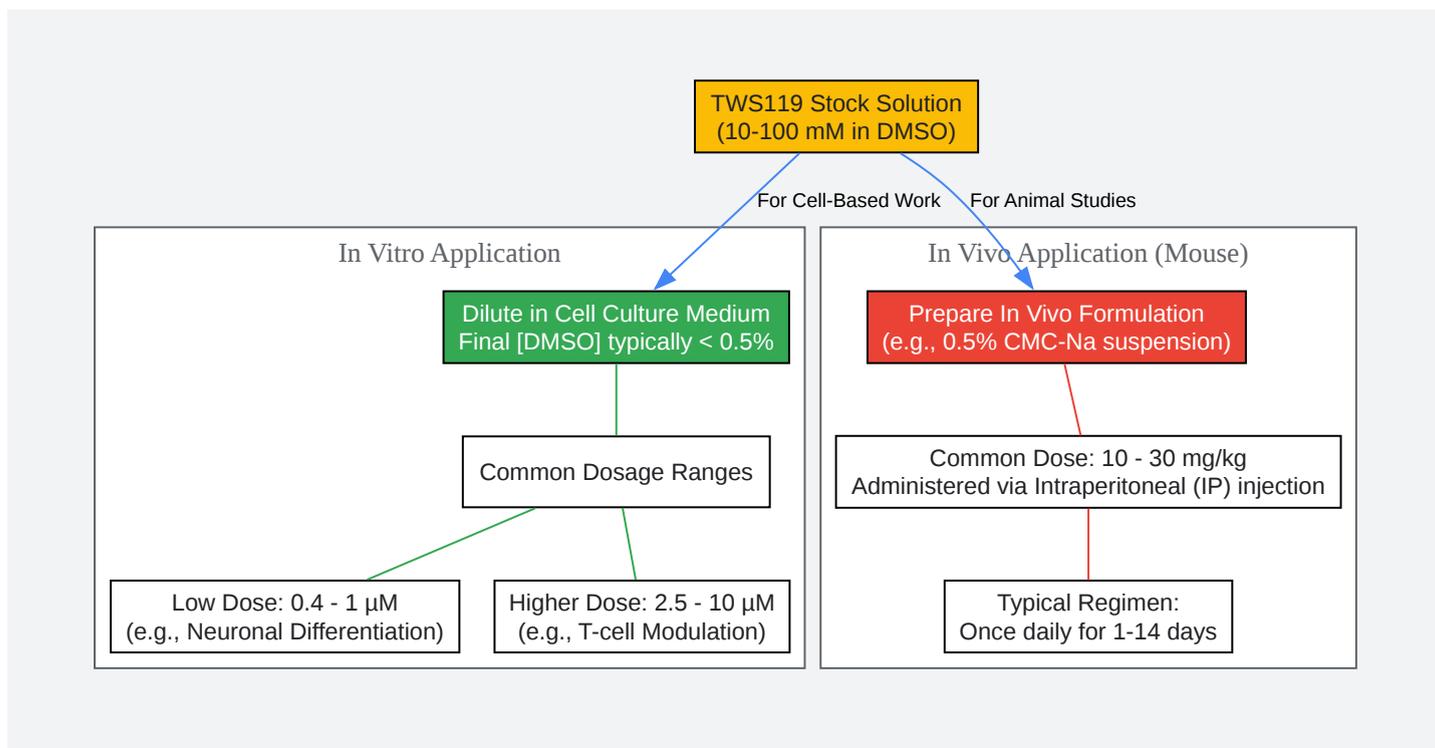
- **Mix Thoroughly:** Vortex or sonicate the solution briefly to ensure complete dissolution, resulting in a clear solution.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at **-20°C** or lower. Under these conditions, the stock solution is typically stable for **at least 6 months** [2].

## Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
<b>Precipitation upon dilution</b>	Solution has reached or exceeded its solubility limit in the final aqueous buffer.	Ensure the final concentration of DMSO in the working solution is $\leq 0.5\%$ . Pre-dilute the stock solution in an intermediate buffer with higher DMSO content before adding to cells.
<b>Reduced biological activity</b>	Stock solution degradation from improper storage or repeated freeze-thaw cycles.	Always store at recommended temperatures (-20°C or lower). Create single-use aliquots. Note that hygroscopic DMSO can absorb water, potentially reducing solubility over time [3].
<b>Need for in vivo administration</b>	TWS119 is insoluble in saline or aqueous vehicles alone.	Use a recommended in vivo formulation, such as suspending in a 0.5% Carboxymethylcellulose Sodium (CMC-Na) solution [3].

## Experimental Use & Citation

To help you plan your experiments, the following chart outlines the typical workflow for using **TWS119** in different research contexts, based on cited literature.



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The specific concentration and treatment duration you use will depend on your experimental model and objectives. Here are examples from the literature:

- **Neuronal Differentiation:** Treatment of pluripotent mouse cells with **400 nM TWS119** to induce differentiation [1].
- **T-cell Phenotype Modulation:** Use of **2.5  $\mu\text{M}$  TWS119** to generate stem cell-like memory T cells [1].
- **In Vivo Stroke Model:** Administration of **10 mg/kg TWS119** via intraperitoneal injection once daily for 14 days in mice [4].

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## References

1. TWS 119 | Glycogen Synthase Kinase 3 [tocris.com]
2. TWS119 | GSK-3 $\beta$  Inhibitor [medchemexpress.com]
3. TWS119 | GSK-3 inhibitor | Mechanism | Concentration [selleckchem.com]
4. Wnt canonical pathway activator TWS119 drives microglial ... [pmc.ncbi.nlm.nih.gov]

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